

Introduction: The Significance of the Benzophenone Scaffold and Nitroaromatic Compounds

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Compound of Interest

Compound Name: (2-Nitrophenyl)(3-nitrophenyl)methanone

Cat. No.: B11852003

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The benzophenone framework is a ubiquitous structural motif in medicinal chemistry, with its derivatives exhibiting a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial effects.[1] Nitroaromatic compounds, on the other hand, are a critical class of industrial chemicals used in the synthesis of dyes, polymers, pesticides, and explosives.[2] The combination of these two pharmacologically and synthetically important moieties in 2,3'-Dinitrobenzophenone presents a molecule with potential as a versatile building block in organic synthesis and drug discovery. The nitro groups, being strong electron-withdrawing groups, significantly influence the reactivity of the aromatic rings and can be readily transformed into other functional groups, such as amines, which are pivotal in many biologically active molecules.

This guide will delve into the known chemical identifiers of 2,3'-Dinitrobenzophenone, provide a general protocol for its synthesis, discuss its potential applications based on its chemical structure, and offer a thorough overview of its safety and handling, based on data from closely related compounds.

Chemical Identifiers and Physicochemical Properties

The unambiguous identification of a chemical compound is paramount for research and development. Below is a compilation of the key chemical identifiers for 2,3'-Dinitrobenzophenone, with its primary identifier being the PubChem Compound Identification (CID) number.

Identifier Type	Value	Source
PubChem CID	23447188	PubChem[3]
IUPAC Name	(2,3-dinitrophenyl) (phenyl)methanone	PubChem[3]
Molecular Formula	C ₁₃ H ₈ N ₂ O ₅	PubChem[3]
Molecular Weight	272.21 g/mol	PubChem[3]
Canonical SMILES	<chem>C1=CC=C(C=C1)C(=O)C2=C(C=CC=C2)[O-][O-]</chem>	PubChem[3]
InChI	InChI=1S/C13H8N2O5/c16-13(9-5-2-1-3-6-9)10-7-4-8-11(14(17)18)12(10)15(19)20/h1-8H	PubChem[3]
InChIKey	WFSDXXBNBWRUNB-UHFFFAOYSA-N	PubChem[3]

A summary of the computed physicochemical properties of 2,3'-Dinitrobenzophenone is provided in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source
XLogP3	2.9	PubChem[3]
Hydrogen Bond Donor Count	0	PubChem[3]
Hydrogen Bond Acceptor Count	5	PubChem[3]
Rotatable Bond Count	2	PubChem[3]
Exact Mass	272.04332136	PubChem[3]
Monoisotopic Mass	272.04332136	PubChem[3]
Topological Polar Surface Area	109 Å ²	PubChem[3]
Heavy Atom Count	20	PubChem[3]

Synthesis and Purification

A specific, high-yield synthesis protocol for 2,3'-Dinitrobenzophenone is not readily available in the peer-reviewed literature. However, the general and most common method for the synthesis of dinitrobenzophenones is through the electrophilic nitration of benzophenone.[4] This reaction typically involves the use of a nitrating agent, such as a mixture of concentrated nitric acid and sulfuric acid, or fuming nitric acid in oleum.[4][5]

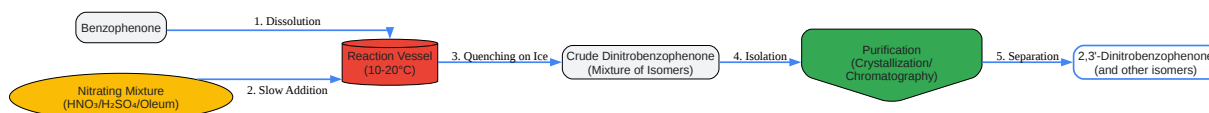
General Experimental Protocol for Nitration of Benzophenone

Disclaimer: This is a general protocol and has not been optimized for the specific synthesis of 2,3'-Dinitrobenzophenone. The reaction will likely produce a mixture of isomers that will require separation.

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, add benzophenone to oleum (sulfuric acid containing sulfur trioxide) while maintaining the temperature between 10-20°C.[5]
- **Preparation of Nitrating Mixture:** In a separate beaker, carefully prepare a nitrating mixture by adding 90% nitric acid to oleum while cooling in an ice bath to maintain a temperature of 10-

15°C.[5]

- Nitration Reaction: Slowly add the nitrating mixture to the benzophenone solution via the dropping funnel, ensuring the reaction temperature is maintained between 10-15°C.[5]
- Reaction Completion and Work-up: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for a designated period (e.g., 30 minutes).[5] Pour the reaction mixture over crushed ice to precipitate the crude product.
- Purification: The crude product, which will be a mixture of dinitrobenzophenone isomers, can be purified by techniques such as recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.[4]



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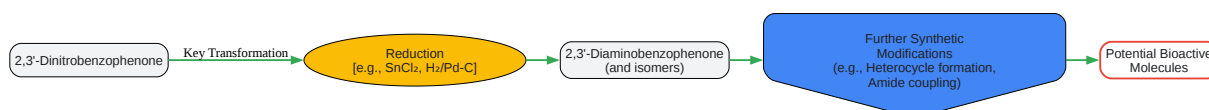
A general workflow for the synthesis of dinitrobenzophenones.

Potential Applications in Research and Drug Development

While there are no specific applications of 2,3'-Dinitrobenzophenone reported in the literature, its chemical structure suggests several potential uses as a chemical intermediate in the synthesis of novel compounds for drug discovery. The benzophenone core is a known pharmacophore, and the two nitro groups can be readily converted to other functional groups.

The most common and synthetically useful transformation of nitroaromatic compounds is their reduction to the corresponding anilines. This can be achieved using a variety of reducing agents, such as tin(II) chloride, sodium dithionite, or catalytic hydrogenation. The resulting aminobenzophenones can then serve as starting materials for the synthesis of a wide range of

heterocyclic compounds or for the introduction of other functionalities through reactions such as acylation, alkylation, or diazotization.



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Potential synthetic utility of 2,3'-Dinitrobenzophenone.

Spectroscopic Characterization (Predicted)

Experimental spectroscopic data for 2,3'-Dinitrobenzophenone are not readily available.

However, based on its structure, we can predict the key features of its NMR and IR spectra.

¹H NMR Spectroscopy (Predicted): The proton NMR spectrum is expected to be complex due to the unsymmetrical nature of the molecule.

- **Aromatic Protons:** Multiple signals are expected in the aromatic region (approximately 7.0-8.5 ppm). The protons on the dinitrophenyl ring will be shifted downfield due to the strong electron-withdrawing effect of the two nitro groups. The protons ortho to the nitro groups will likely appear as the most downfield signals.
- **Integration:** The integration of the aromatic signals should correspond to 8 protons in total.

¹³C NMR Spectroscopy (Predicted):

- **Carbonyl Carbon:** A signal corresponding to the ketone carbonyl carbon is expected in the downfield region of the spectrum, typically around 190-200 ppm.
- **Aromatic Carbons:** Multiple signals for the aromatic carbons will be present between approximately 120-150 ppm. The carbons directly attached to the nitro groups will be significantly deshielded and appear at the lower end of this range.

Infrared (IR) Spectroscopy (Predicted):

- **C=O Stretch:** A strong absorption band characteristic of the ketone carbonyl group is expected around 1650-1680 cm^{-1} .
- **N-O Stretches:** Strong, characteristic absorption bands for the nitro groups will be present. The asymmetric stretch typically appears around 1520-1560 cm^{-1} , and the symmetric stretch appears around 1345-1385 cm^{-1} .
- **Aromatic C-H and C=C Stretches:** Absorptions for aromatic C-H stretching will be observed above 3000 cm^{-1} , and aromatic C=C stretching bands will appear in the 1400-1600 cm^{-1} region.

Safety and Handling

Specific toxicity data for 2,3'-Dinitrobenzophenone is not available. Therefore, it is crucial to handle this compound with the utmost care, assuming it possesses hazards similar to other nitroaromatic compounds. Nitroaromatic compounds are known to be toxic and are readily absorbed through the skin.[6] Many are also considered mutagenic or carcinogenic.[2]

General Hazards of Nitroaromatic Compounds:

- **Toxicity:** Can be toxic if swallowed, inhaled, or absorbed through the skin.[2]
- **Irritation:** May cause skin, eye, and respiratory tract irritation.[7]
- **Chronic Effects:** Prolonged or repeated exposure may cause damage to organs.
- **Explosive Potential:** Some nitroaromatic compounds can be explosive, especially when heated or subjected to shock.[8]

Recommended Handling Precautions:

- **Engineering Controls:** Work in a well-ventilated area, preferably in a chemical fume hood.[9]
- **Personal Protective Equipment (PPE):**
 - **Gloves:** Wear appropriate chemical-resistant gloves.

- Eye Protection: Use chemical safety goggles or a face shield.[7]
- Lab Coat: A flame-resistant lab coat is recommended.
- Hygiene: Avoid breathing dust. Wash hands thoroughly after handling.[7]

Storage and Disposal:

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat and incompatible materials.[7]
- Disposal: Dispose of waste in accordance with local, regional, and national regulations.[8]

Hazard Statement (for related compounds)	GHS Classification	Source
Fatal if swallowed, in contact with skin or if inhaled	Acute Toxicity (Oral, Dermal, Inhalation)	Sigma-Aldrich
May cause damage to organs through prolonged or repeated exposure	Specific Target Organ Toxicity (Repeated Exposure)	Sigma-Aldrich
Causes skin irritation	Skin Corrosion/Irritation	Thermo Fisher Scientific[7]
Causes serious eye irritation	Serious Eye Damage/Eye Irritation	Thermo Fisher Scientific[7]
May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure)	Thermo Fisher Scientific[7]

Conclusion

2,3'-Dinitrobenzophenone is a chemical compound with a well-defined structure and a range of predictable properties. While specific experimental data on its synthesis and applications are currently limited, its chemical nature as a dinitro-substituted benzophenone suggests significant potential as a versatile intermediate in organic synthesis, particularly for the development of novel, biologically active molecules. The general methods for the synthesis of dinitrobenzophenones and the reactivity of the nitro and ketone functional groups provide a

solid foundation for its further exploration. Due to the inherent hazards associated with nitroaromatic compounds, strict safety precautions must be observed when handling this substance. Further research into the specific synthesis and reactivity of 2,3'-Dinitrobenzophenone is warranted to fully unlock its potential in medicinal chemistry and materials science.

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